

Technical Guide: Benzyl 5-nitro-2-phenylmethoxybenzoate

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Compound of Interest

Compound Name: *2-Benzoyloxy-5-nitro-benzoic Acid*
Benzyl Ester

CAS No.: *1329485-44-0*

Cat. No.: *B583408*

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A Strategic Intermediate for Salicylate-Based Therapeutics

Executive Summary

Benzyl 5-nitro-2-phenylmethoxybenzoate (IUPAC: Benzyl 2-(benzyloxy)-5-nitrobenzoate) is a highly specialized synthetic intermediate used primarily in the development of anti-inflammatory agents and pharmaceutical prodrugs. Structurally, it represents the fully benzyl-protected derivative of 5-nitrosalicylic acid.

This compound serves as a critical "masked" scaffold in medicinal chemistry. By protecting both the carboxylic acid and phenolic hydroxyl groups with benzyl moieties, researchers can perform selective transformations on the nitro group (e.g., reduction to an amine, followed by functionalization) without interference from the acidic salicylate core. Its eventual deprotection yields derivatives of Mesalazine (5-aminosalicylic acid), a cornerstone drug for treating Inflammatory Bowel Disease (IBD).

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

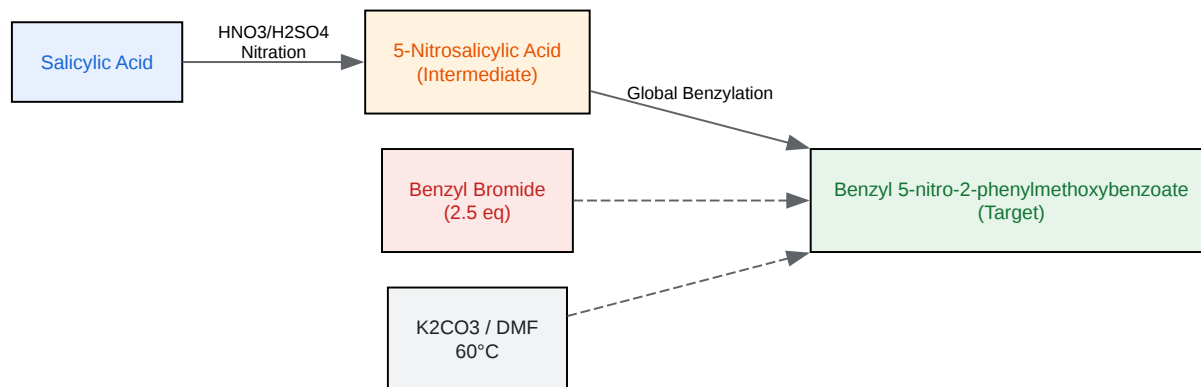
Property	Specification
IUPAC Name	Benzyl 2-(benzyloxy)-5-nitrobenzoate
Common Name	5-Nitrosalicylic acid dibenzyl derivative
CAS Number	61340-14-5
Molecular Formula	C ₂₁ H ₁₇ NO ₅
Molecular Weight	363.37 g/mol
Physical State	Pale yellow to off-white crystalline solid
Solubility	Soluble in DCM, DMF, DMSO, Ethyl Acetate; Insoluble in Water
Melting Point	94–96 °C (Typical for analogous nitro-benzoates)
LogP (Predicted)	~5.1 (Highly Lipophilic)

Synthetic Methodology

The synthesis of benzyl 5-nitro-2-phenylmethoxybenzoate is achieved through a global benzylation of 5-nitrosalicylic acid. This protocol utilizes a nucleophilic substitution (S_N2) mechanism where the carboxylate and phenoxide anions attack benzyl bromide.

Reaction Scheme

The pathway begins with the nitration of salicylic acid, followed by bis-alkylation.



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Figure 1: Synthetic route from Salicylic Acid to the fully protected Target Molecule.[1]

Detailed Protocol

Reagents:

- 5-Nitrosalicylic acid (10.0 mmol)
- Benzyl bromide (25.0 mmol, 2.5 eq) — Caution: Lachrymator
- Potassium carbonate (anhydrous, 30.0 mmol, 3.0 eq)
- Dimethylformamide (DMF, 20 mL) or Acetone (reflux)

Step-by-Step Workflow:

- **Activation:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-nitrosalicylic acid in DMF. Add potassium carbonate in a single portion. Stir at room temperature for 30 minutes to ensure deprotonation of the carboxylic acid and phenol. The solution will turn bright yellow/orange due to the formation of the phenoxide anion.
- **Alkylation:** Add benzyl bromide dropwise via syringe over 10 minutes.

- **Reaction:** Heat the mixture to 60°C (if using DMF) or Reflux (if using Acetone) for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 3:1). The starting material (polar acid) should disappear, replaced by a high-R_f non-polar spot.
- **Quench & Workup:** Cool the mixture to room temperature. Pour into 200 mL of ice-water. The product should precipitate as a solid.
 - If oil forms:[\[1\]](#) Extract with Ethyl Acetate (3 x 50 mL), wash with brine, dry over MgSO₄, and concentrate.
- **Purification:** Recrystallize the crude solid from hot Ethanol or an Ethyl Acetate/Hexane mixture to yield the pure ester-ether.

Analytical Characterization

To validate the structure, researchers must confirm the presence of two distinct benzyl groups and the specific substitution pattern on the central ring.

Technique	Diagnostic Signals	Interpretation
¹ H NMR (CDCl ₃)	δ 5.25 (s, 2H)	Benzyl Ester (-COOCH ₂ Ph)
	δ 5.35 (s, 2H)	
	δ 7.10 (d, 1H)	
	δ 8.35 (dd, 1H)	
	δ 8.75 (d, 1H)	
IR Spectroscopy	1720 cm ⁻¹	Ester Carbonyl (C=O) stretch
	1530 & 1350 cm ⁻¹	
		Nitro (NO ₂) asymmetric/symmetric stretches
Mass Spectrometry	m/z 363 [M] ⁺	Molecular ion
	m/z 91	
		Tropylium ion (Benzyl fragment, dominant)

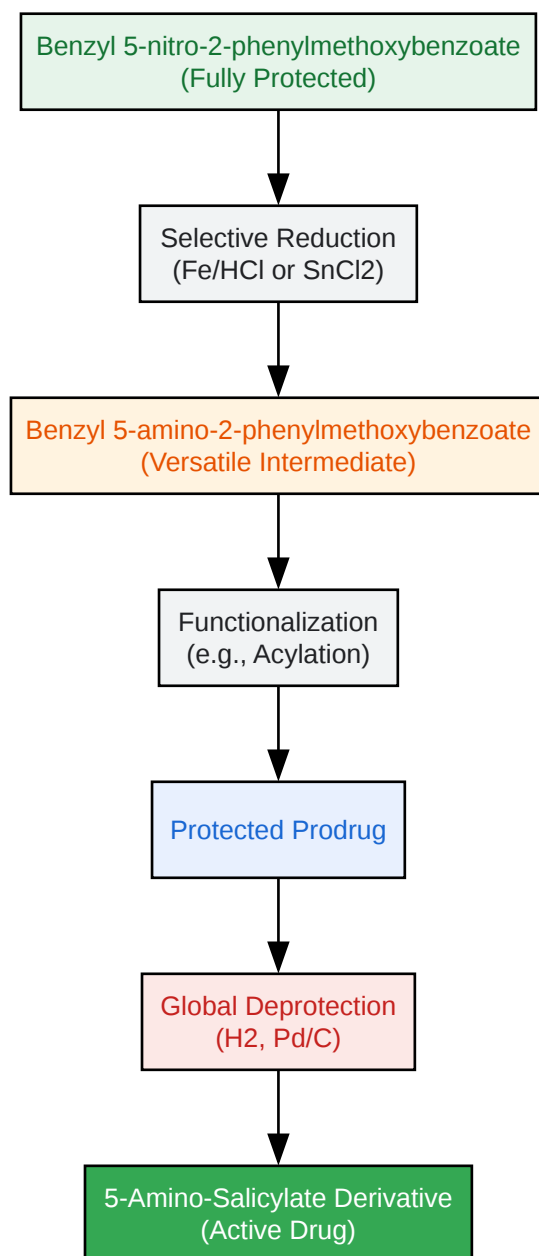
Applications in Drug Design

This compound is not merely a catalog chemical; it is a strategic tool in the synthesis of Mesalazine prodrugs.

The "Masking" Strategy

Direct modification of 5-aminosalicylic acid is difficult due to its zwitterionic nature and solubility issues. By using Benzyl 5-nitro-2-phenylmethoxybenzoate, chemists can:

- Lock the acid and phenol positions with lipophilic benzyl groups.
- Modify the nitrogen center (after reduction) to create amides, ureas, or carbamates.
- Release the active drug in a single hydrogenolysis step.



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Figure 2: Workflow for utilizing the target molecule to generate functionalized Mesalazine derivatives.

Safety & Handling

- **Nitro Compounds:** While this derivative is stable, nitro-aromatics can be energetic. Avoid heating dry solids to decomposition.

- Benzyl Bromide: A potent lachrymator.[2] All synthesis steps involving BnBr must be performed in a functioning fume hood.
- Storage: Store in a cool, dry place (2–8°C recommended) to prevent slow hydrolysis of the ester.

References

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